

A Comprehensive Technical Guide to o-(Dimethylamino)phenol: Physical and Chemical Characteristics

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Compound of Interest

Compound Name: 2-DIMETHYLAMINOPHENOL

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Introduction

o-(Dimethylamino)phenol, systematically known as 2-(Dimethylamino)phenol, is an organic compound featuring a phenol ring substituted with a dimethylamino group at the ortho position. This arrangement of a hydroxyl group and a tertiary amine on an aromatic scaffold imparts a unique combination of physical and chemical properties, making it a subject of interest in various chemical and pharmaceutical research areas. This technical guide provides an in-depth overview of the core physical and chemical characteristics of o-(Dimethylamino)phenol, detailed experimental protocols, and a logical workflow for its synthesis.

Physical and Chemical Data

The physical and chemical properties of o-(Dimethylamino)phenol are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of o-(Dimethylamino)phenol

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
Appearance	White to light yellow solid or crystalline substance	[2]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in polar solvents like water and alcohols	
pKa	Data available in IUPAC Digitized pKa Dataset	[1]

Table 2: Spectroscopic Data of o-(Dimethylamino)phenol

Spectroscopic Technique	Key Features	Source(s)
^1H NMR	Signals corresponding to aromatic protons, the dimethylamino group protons, and the hydroxyl proton.	[3]
^{13}C NMR	Resonances for the aromatic carbons, the methyl carbons of the dimethylamino group, and the carbon bearing the hydroxyl group.	[3]
Infrared (IR) Spectroscopy	Characteristic absorption bands for O-H stretching (hydroxyl group), C-N stretching (amino group), and aromatic C-H and C=C stretching.	[4]
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight; fragmentation pattern provides structural information.	[4]

Chemical Reactivity and Stability

o-(Dimethylamino)phenol exhibits reactivity characteristic of both phenols and tertiary amines. The phenolic hydroxyl group is weakly acidic and can undergo reactions such as etherification and esterification. The aromatic ring is activated by both the hydroxyl and the dimethylamino groups, making it susceptible to electrophilic substitution reactions. The dimethylamino group imparts basic properties to the molecule.[2]

The stability of o-(Dimethylamino)phenol can be influenced by factors such as light, air (oxygen), and heat, which can lead to oxidation and degradation. Storage in a cool, dark place under an inert atmosphere is recommended to maintain its integrity.

Experimental Protocols

A common method for the synthesis of o-(Dimethylamino)phenol and its derivatives is the Mannich reaction. This reaction involves the aminoalkylation of a phenol using formaldehyde and a secondary amine, in this case, dimethylamine.^[5]

Synthesis of o-(Dimethylamino)phenol via Mannich Reaction

Materials:

- Phenol
- Dimethylamine (aqueous solution)
- Formaldehyde (or paraformaldehyde)
- Solvent (e.g., ethanol)
- Hydrochloric acid (for pH adjustment and product isolation if necessary)
- Sodium hydroxide (for neutralization)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)

Procedure:

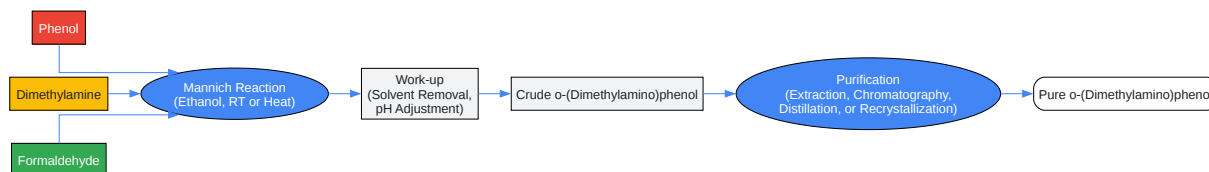
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve phenol in ethanol.
- **Addition of Reagents:** To the stirred solution, add an aqueous solution of dimethylamine. Subsequently, slowly add formaldehyde solution dropwise. The reaction is typically carried out at room temperature or with gentle heating.^[6]
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Work-up:** Once the reaction is complete, the reaction mixture is cooled to room temperature. The pH can be adjusted to isolate the product. For purification, the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified by various methods, including:
 - **Acid-Base Extraction:** The product can be extracted into an acidic aqueous solution, washed with an organic solvent to remove non-basic impurities, and then the aqueous layer is basified to precipitate the product, which is then extracted with an organic solvent.
 - **Column Chromatography:** The crude product can be purified using silica gel column chromatography with an appropriate eluent system.
 - **Distillation:** If the product is a liquid, it can be purified by vacuum distillation.^[7]
 - **Recrystallization:** If the product is a solid, it can be purified by recrystallization from a suitable solvent.

Safety Precautions: Phenol is corrosive and toxic. Formaldehyde is a suspected carcinogen. Dimethylamine is flammable and corrosive. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn.

Mandatory Visualization

Synthesis Workflow of o-(Dimethylamino)phenol via Mannich Reaction



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Caption: A logical workflow for the synthesis of o-(Dimethylamino)phenol.

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